

Personal protective equipment for handling UNC1062

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Compound of Interest

Compound Name: UNC1062

Cat. No.: B569205

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Essential Safety and Handling Guide for UNC1062

For Immediate Use by Laboratory and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **UNC1062**, a potent Mer kinase inhibitor. Given conflicting safety data, this document outlines the most protective measures to ensure the safety of all personnel.

Hazard Assessment and Personal Protective Equipment (PPE)

UNC1062 has inconsistent hazard classifications across suppliers. One source indicates it is not a hazardous substance, while another classifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects^{[1][2]}. Therefore, it is imperative to handle **UNC1062** with a high degree of caution.

Recommended Personal Protective Equipment (PPE)

Equipment	Specification	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and dust[2].
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact with the compound[2].
Body Protection	A clean, buttoned lab coat or gown	Protects skin and clothing from contamination[3].
Respiratory Protection	Use in a well-ventilated area or with appropriate exhaust ventilation. A respirator may be necessary for handling large quantities or when generating dust or aerosols.	Minimizes inhalation of the compound[1][2].

Operational and Disposal Plans

Handling Procedures:

- Engineering Controls: Handle **UNC1062** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure[1][2]. An accessible safety shower and eye wash station must be available[1][2].
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing[1]. Do not eat, drink, or smoke in areas where **UNC1062** is handled[2]. Wash hands thoroughly after handling[2].
- Storage: Keep the container tightly sealed in a cool, well-ventilated place, away from direct sunlight and sources of ignition[1][2]. Recommended storage is at -20°C for the powder form and -80°C when in solvent[2].

Disposal Plan:

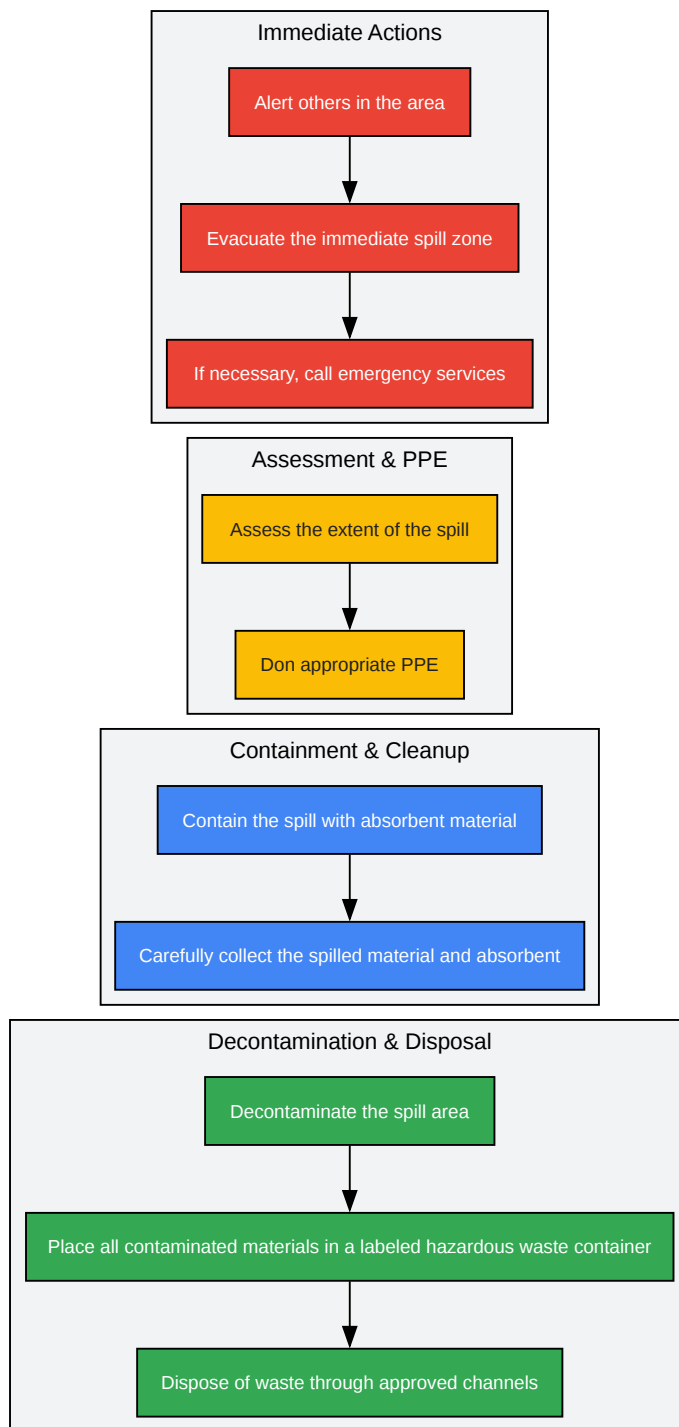
- Waste Categorization: Due to its potential aquatic toxicity, **UNC1062** and any contaminated materials should be treated as hazardous chemical waste[2].

- Containerization: Collect all waste, including empty containers, contaminated labware, and PPE, in a designated and properly labeled hazardous waste container.
- Disposal Route: Dispose of the hazardous waste through an approved waste disposal plant^[2]. Do not dispose of **UNC1062** down the drain or in the regular trash.

Emergency Procedures: Spill Response

In the event of a spill, follow the established workflow to ensure a safe and effective cleanup.

UNC1062 Spill Response Workflow



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Caption: Workflow for a safe and effective response to a **UNC1062** spill.

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References

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- 2. UNC-1062|1350549-36-8|MSDS [dcchemicals.com]
- 3. uab.edu [uab.edu]
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